

5-Bromopentyl Acetate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *5-Bromopentyl acetate*

Cat. No.: B044996

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information, handling protocols, and emergency procedures for **5-Bromopentyl acetate** (CAS No. 15848-22-3). The following sections detail the physical and chemical properties, hazard identification, personal protective equipment, and experimental safety protocols to ensure a safe laboratory environment.

Chemical and Physical Properties

5-Bromopentyl acetate, also known as 1-acetoxy-5-bromopentane, is a clear, colorless to light yellow liquid.^[1] It is slightly soluble in water.^{[1][2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **5-Bromopentyl Acetate**

Property	Value	Source(s)
Molecular Formula	C7H13BrO2	[3]
Molecular Weight	209.08 g/mol	[2][4]
Appearance	Clear liquid	[5]
Odor	No information available	
Boiling Point	109 - 110 °C @ 15 mmHg	[2][4]
Flash Point	110 °C / 230 °F	
Density	1.255 g/mL at 25 °C	[2][6][4]
Refractive Index	n20/D 1.462	[2][4]
Solubility	Slightly soluble in water.	[1][2][3]

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-Bromopentyl acetate** is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[7][8]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Primary Hazards: Irritant[7]

While comprehensive acute toxicity data is not available for this specific product, it is recommended to handle it with care, avoiding contact with skin, eyes, and inhalation of vapors.

[6]

Safe Handling and Storage

Proper handling and storage of **5-Bromopentyl acetate** are crucial to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical.[9]

Table 3: Recommended Personal Protective Equipment

Protection Type	Recommended Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses with side shields. A face shield may be required for splash risks.[9][10][11]	Protects against splashes and vapors that can cause serious eye damage.[9]
Hand Protection	Appropriate protective gloves (e.g., Butyl rubber, Nitrile rubber).[9][11] Inspect gloves before use.[5]	Provides robust protection against skin contact.[9]
Body Protection	Flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.[9][11]	Minimizes skin contact and protects from potential splashes.[9]
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges may be necessary if working outside a fume hood or in case of a spill.[9][12]	Prevents inhalation of harmful vapors, especially when engineering controls are not sufficient.[9]

Engineering Controls

- Ventilation: All handling of **5-Bromopentyl acetate** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[9][11]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[9][11]

Storage

Store in a cool, dry, well-ventilated area away from incompatible materials such as acids, bases, strong oxidizing agents, and reducing agents.[1] Keep containers tightly closed.

Experimental Protocols: Standard Handling Procedure

This protocol outlines the essential steps for safely handling **5-Bromopentyl acetate** in a laboratory setting.

Preparation:

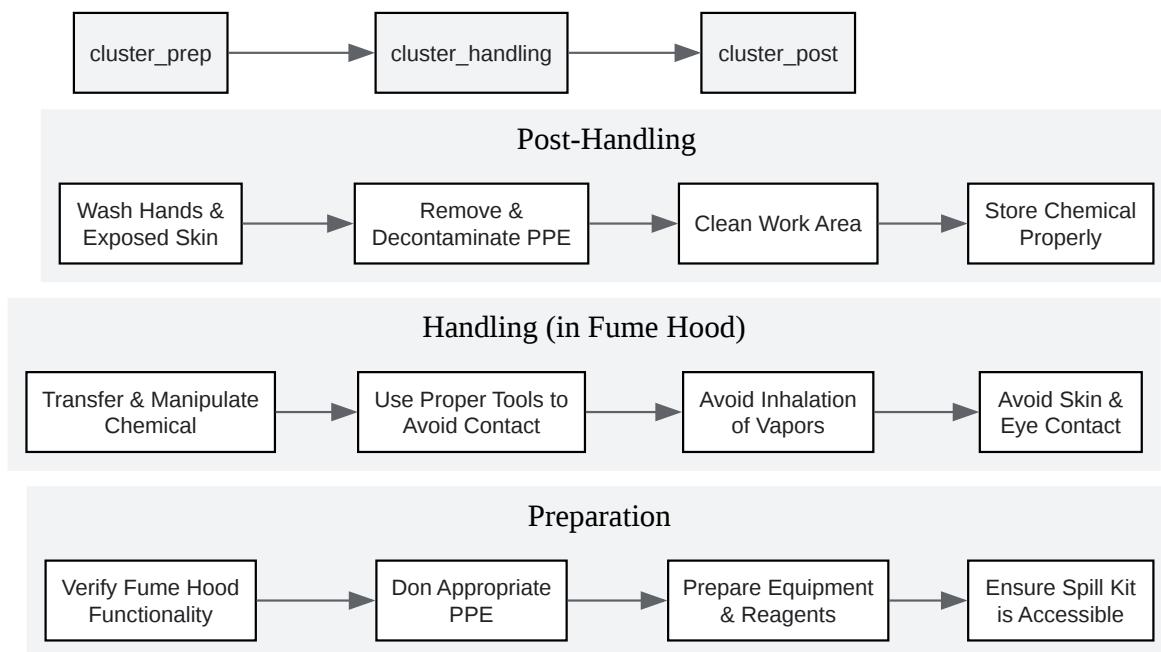
- Ensure the chemical fume hood is operational and the sash is at the appropriate height.[9]
- Don all required PPE as specified in Table 3.[9]
- Prepare all necessary equipment and reagents before handling the chemical.[9]
- Have a spill kit readily available.[9]

Handling:

- Conduct all transfers and manipulations of **5-Bromopentyl acetate** within the fume hood.[9]
- Use appropriate tools (e.g., pipettes, spatulas) to avoid direct contact.[9]
- Avoid breathing mist, vapors, or spray.
- Avoid contact with skin and eyes.

After Handling:

- Wash hands and any exposed skin thoroughly after handling.[8][11]
- Remove contaminated clothing and wash it before reuse.[8][11]



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Caption: Safe Handling Workflow for **5-Bromopentyl Acetate**.

First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

Table 4: First-Aid Measures for **5-Bromopentyl Acetate** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[13]
Skin Contact	Immediately wash the contaminated skin with soap and water.[13] Remove contaminated clothing and shoes. If skin irritation occurs, get medical attention.[8]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids. Get medical attention immediately.[13]
Ingestion	Clean mouth with water. Do not induce vomiting. Get medical attention.

Fire-Fighting Measures

Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.

Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.

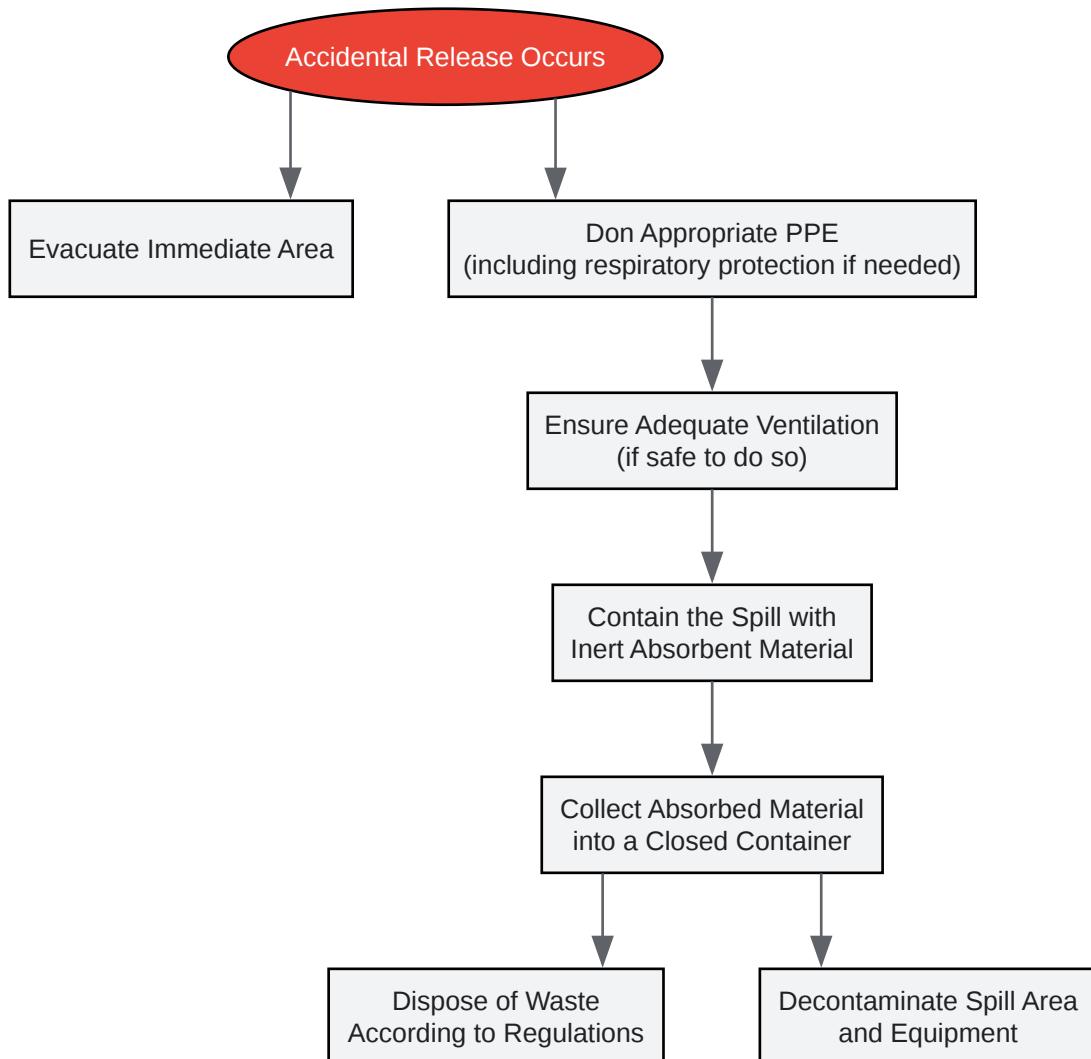
Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.

Accidental Release Measures

Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.

Environmental Precautions: Do not let the product enter drains.

Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.



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Caption: Spill Response Workflow for **5-Bromopentyl Acetate**.

Toxicological Information

No acute toxicity information is available for this product. It is known to cause skin and eye irritation and may cause respiratory irritation.^{[7][8]} No information is available on carcinogenicity, sensitization, or reproductive effects.

Ecological Information

Do not flush into surface water or sanitary sewer systems. Do not allow the material to contaminate ground water. No information is available on persistence, degradability, bioaccumulation, or mobility in soil.

Disposal Considerations

Dispose of this material and its container in accordance with all applicable local, state, and federal regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.

This technical guide is intended to provide comprehensive safety and handling information for **5-Bromopentyl acetate**. Always refer to the most current Safety Data Sheet (SDS) from your supplier before use and ensure that all personnel are trained on the proper handling and emergency procedures for this chemical.

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